

Spectroscopic and Experimental Profile of Pyrrolidine-1-sulfonyl chloride: A Technical Guide

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Compound of Interest

Compound Name: Pyrrolidine-1-sulfonyl chloride

Cat. No.: B154620

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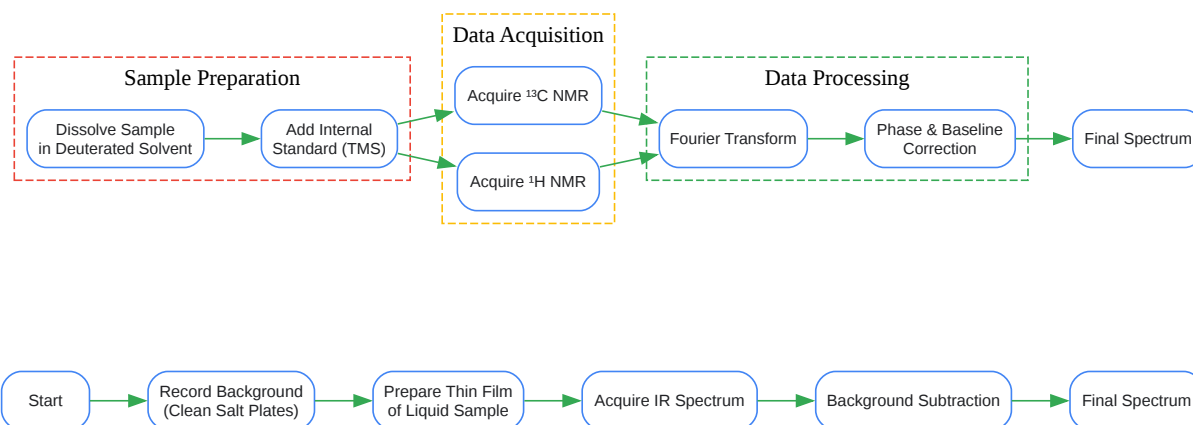
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Pyrrolidine-1-sulfonyl chloride** (CAS No. 1689-02-7), a valuable reagent in organic synthesis. This document focuses on Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy, presenting available data in a structured format and outlining general experimental protocols.

Chemical Structure and Properties

Pyrrolidine-1-sulfonyl chloride is a reactive compound featuring a pyrrolidine ring attached to a sulfonyl chloride group. This structure makes it a useful intermediate for the introduction of the pyrrolidine-1-sulfonyl moiety in the synthesis of more complex molecules.

Chemical Structure:



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